

Application Notes and Protocols for 2,3-Dichloro-2-butene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichloro-2-butene

Cat. No.: B073511

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **2,3-dichloro-2-butene** as a chemical intermediate. It includes safety information, physical and chemical properties, a detailed protocol for a key synthetic application, and expected analytical data.

Compound Information and Safety

2,3-Dichloro-2-butene is a halogenated alkene that exists as two geometric isomers: (Z)- (cis) and (E)- (trans). It is a versatile chemical intermediate used in organic synthesis.

Physical and Chemical Properties:

Property	Value	References
Molecular Formula	C ₄ H ₆ Cl ₂	[1]
Molecular Weight	124.99 g/mol	[1]
CAS Number	1587-26-4 (Z-isomer)	[1]
Appearance	Colorless liquid	
Boiling Point	118.2 °C (rough estimate for Z-isomer)	
Density	~1.14 - 1.16 g/mL	[2]

Safety and Handling Precautions:

2,3-Dichloro-2-butene and its isomers are hazardous chemicals and should be handled with extreme caution in a well-ventilated fume hood.

- Hazards: Flammable liquid and vapor. Causes severe skin burns and eye damage. May cause respiratory irritation. Fatal if inhaled. Suspected of causing cancer. Toxic if swallowed or in contact with skin.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection. Use a certified respirator if inhalation risk is present.
- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Use only non-sparking tools. Take precautionary measures against static discharges. Avoid breathing mist, gas, or vapors.[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in a flammables area, away from strong oxidizing agents.[3]
- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

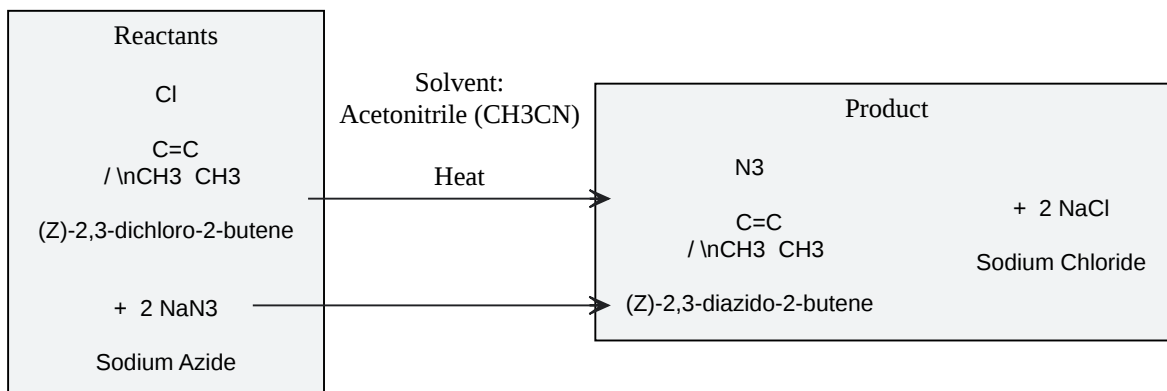
Application: Synthesis of (Z)-2,3-Diazido-2-butene

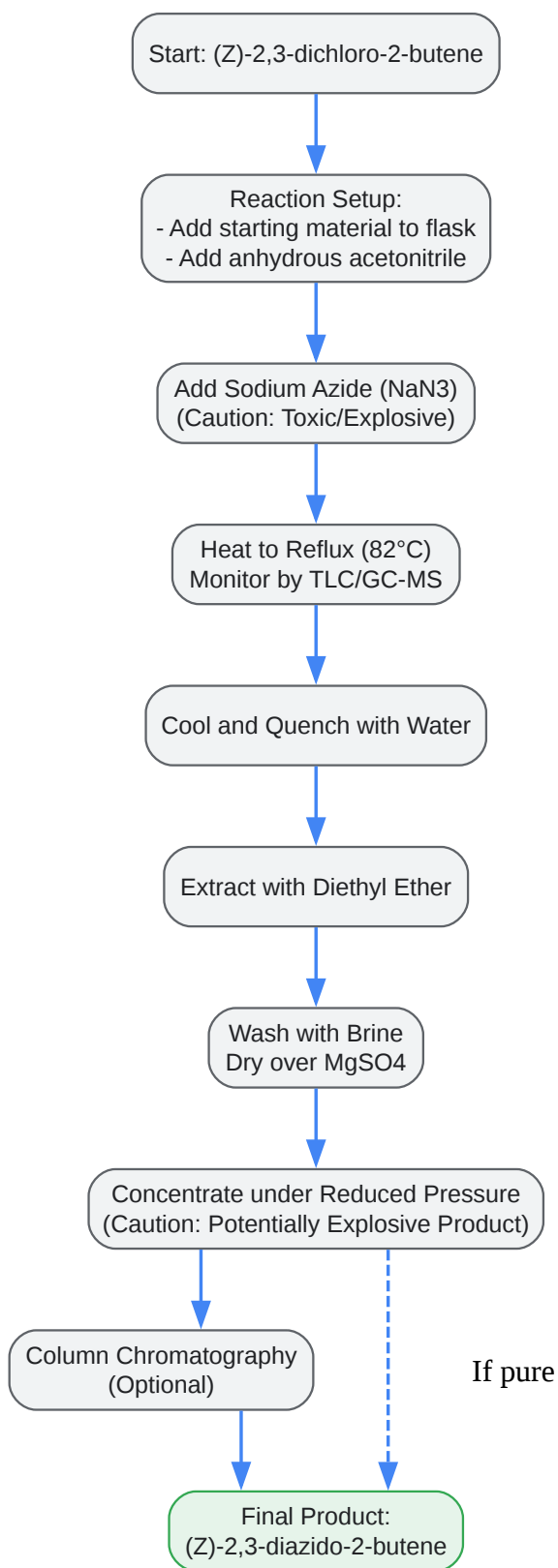
2,3-Dichloro-2-butene serves as a precursor for the synthesis of vicinal diazides, which are valuable intermediates for creating compounds with nitrogen-containing functional groups, such as vicinal diamines or 1,2,3-triazoles. The following protocol details the nucleophilic substitution reaction of (Z)-**2,3-dichloro-2-butene** with sodium azide.

Experimental Protocol

Objective: To synthesize (Z)-2,3-diazido-2-butene via nucleophilic substitution.

Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Butene, 2,3-dichloro-, (Z)- | C₄H₆Cl₂ | CID 12211400 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sodium azide poisoning: a narrative review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 2,3-Dichloro-2-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073511#experimental-protocol-for-using-2-3-dichloro-2-butene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com